

analytical methods for 3-(3-Bromo-2-chlorophenyl)propanoic acid quantification

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Compound of Interest

Compound Name: 3-(3-Bromo-2-chlorophenyl)propanoic acid

CAS No.: 1261816-05-0

Cat. No.: B2930155

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Application Note: Analytical Methods for the Quantification of **3-(3-Bromo-2-chlorophenyl)propanoic Acid**

Overview & Scope

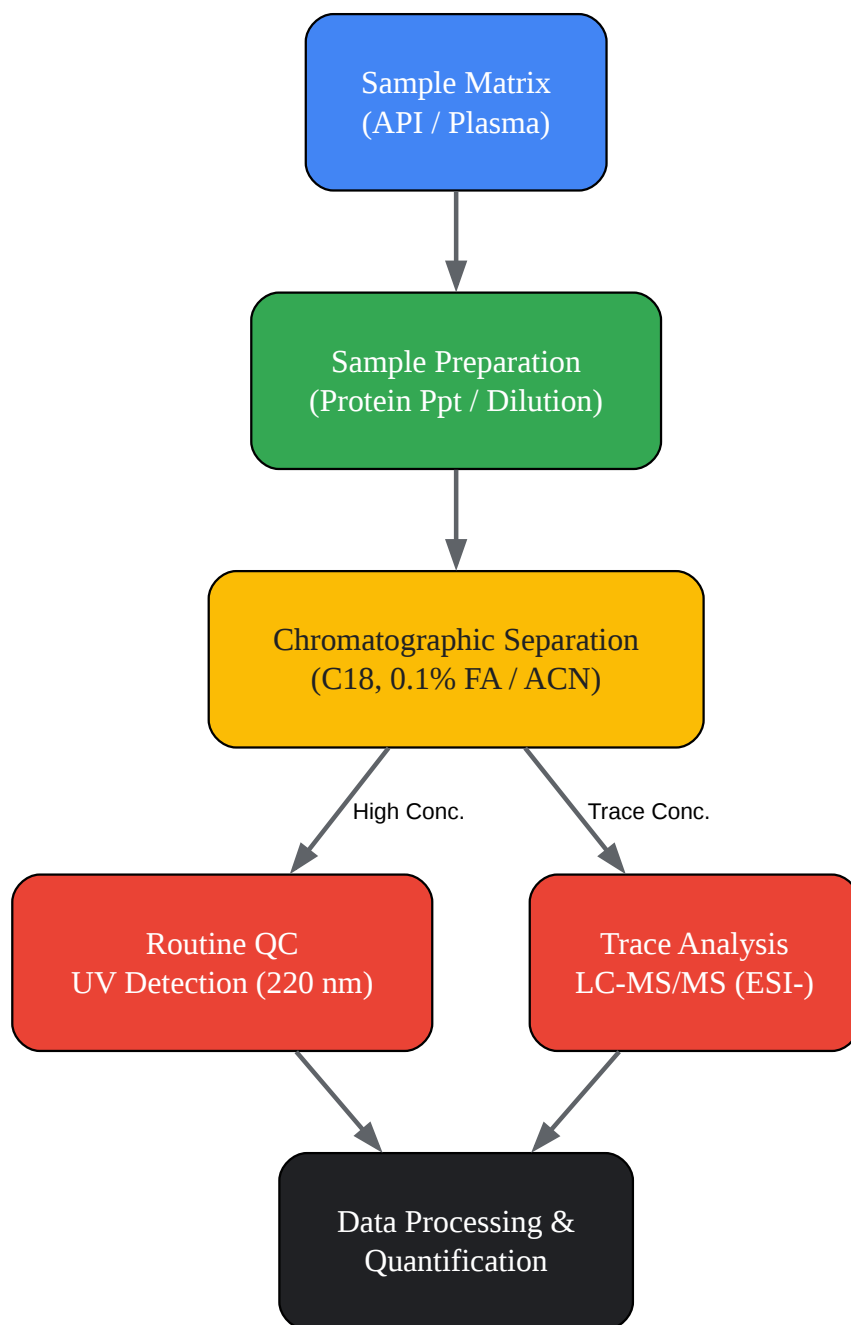
3-(3-Bromo-2-chlorophenyl)propanoic acid is a critical di-halogenated intermediate utilized in the synthesis of complex active pharmaceutical ingredients (APIs). Accurate quantification of this compound is essential for process chemistry optimization, formulation quality control, and pharmacokinetic profiling. This application note provides a comprehensive, self-validating analytical framework detailing two orthogonal strategies: a robust Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC-UV) method for routine API assay, and a highly sensitive LC-MS/MS method for trace-level biological matrix analysis.

Mechanistic Grounding & Scientific Rationale

Designing an analytical method for **3-(3-Bromo-2-chlorophenyl)propanoic acid** requires addressing its specific physicochemical properties: a weak organic acid ($pK_a \sim 4.5$) attached to a highly hydrophobic, sterically hindered di-halogenated phenyl ring.

- **Chromatographic Separation:** To prevent peak tailing and ensure robust retention on a C18 stationary phase, the mobile phase must be maintained at a pH at least 2 units below the analyte's pKa. We utilize 0.1% Formic Acid (pH ~2.7), which fully protonates the carboxylic acid moiety, driving it into its neutral, lipophilic state for optimal partitioning (1)[1].
- **Detection Modalities:** The conjugated phenyl ring provides sufficient intrinsic chromophoric activity for UV detection at 220 nm, suitable for routine API assays (1)[1]. For ultra-trace quantification (e.g., genotoxic impurity screening), negative electrospray ionization (ESI-) MS/MS is employed. The electronegative bromine and chlorine atoms facilitate efficient deprotonation to yield the $[M-H]^-$ precursor ion.
- **Derivatization Considerations:** If UV detection must be pushed to ultra-trace levels without MS capabilities, pre-column derivatization with 2-nitrophenylhydrazine (2-NPH) can induce a strong red-shift in UV absorbance. However, researchers must avoid pyridine-based catalysts during this process, as they cause rapid, unwanted dechlorination of halogenated substrates (2)[2].

Analytical Workflow



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Workflow for the analytical quantification of **3-(3-Bromo-2-chlorophenyl)propanoic acid**.

Methodological Protocols

Protocol A: Routine HPLC-UV (API Quality Control)

This protocol is designed as a self-validating system for high-throughput API batch release.

Step 1: Mobile Phase Preparation

- Aqueous (A): Add 1.0 mL of LC-MS grade Formic Acid to 1000 mL of ultrapure water (18.2 MΩ·cm). Causality: Ensures complete protonation of the analyte, preventing peak splitting and tailing.
- Organic (B): 100% HPLC-grade Acetonitrile.
- Degassing: Sonicate both phases for 15 minutes. Causality: Prevents micro-bubble formation in the pump head, ensuring stable baseline pressure and UV noise reduction.

Step 2: Self-Validating Standard Preparation

- Weigh exactly 10.0 mg of the reference standard. Dissolve in 10 mL of Diluent (Water:Acetonitrile 50:50 v/v) to create a 1.0 mg/mL stock.
- Serially dilute to create calibration standards ranging from 1.0 to 100 µg/mL.
- Validation Check: Prepare an independent Quality Control (QC) standard at 50 µg/mL from a separate weighing. The assay is only valid if the QC sample reads within ±2.0% of the calibration curve.

Step 3: System Suitability Test (SST)

- Inject the 50 µg/mL standard six consecutive times prior to any sample analysis.
- Acceptance Criteria: Retention time RSD ≤ 1.0%, Peak Area RSD ≤ 2.0%, Tailing Factor ≤ 1.5. Proceed to sample injection only if these criteria are met.

Protocol B: LC-MS/MS (Biological Matrix/Plasma)

Designed to eliminate matrix effects and ion suppression during pharmacokinetic profiling.

Step 1: Protein Precipitation

- Aliquot 100 µL of plasma into a microcentrifuge tube.

- Add 300 μ L of cold Acetonitrile containing an isotopically labeled Internal Standard (IS).
Causality: The 1:3 aqueous-to-organic ratio ensures >95% precipitation of plasma proteins, which would otherwise cause severe ion suppression in the MS source.
- Vortex for 2 minutes, then centrifuge at 14,000 x g for 10 minutes at 4 °C. Causality: High-speed centrifugation compacts the protein pellet, preventing column frit clogging.
- Transfer 200 μ L of supernatant to an LC vial and add 200 μ L of Water. Causality: Diluting the organic content matches the initial mobile phase conditions, preventing solvent-effect peak distortion (fronting) upon injection.

Chromatographic Conditions & Validation Data

Table 1: HPLC-UV & LC-MS/MS Instrumental Parameters

Parameter	HPLC-UV Specification	LC-MS/MS Specification
Column	C18, 150 x 4.6 mm, 3 μ m	C18, 50 x 2.1 mm, 1.7 μ m (UPLC)
Mobile Phase A	0.1% Formic Acid in Water	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile	Acetonitrile
Gradient	0-2 min: 30% B, 2-8 min: 30-80% B	0-1 min: 20% B, 1-4 min: 20-90% B
Flow Rate	1.0 mL/min	0.4 mL/min
Injection Volume	10 μ L	2 μ L
Detection	UV at 220 nm	ESI Negative Mode
MS Transitions	N/A	Precursor: m/z 262.9 [M-H] ⁻
Quantifier Ion	N/A	m/z 218.9 (Loss of CO ₂) @ 15 eV
Qualifier Ion	N/A	m/z 182.9 (Loss of CO ₂ + HCl) @ 25 eV

Table 2: Method Validation Summary

Validation Parameter	HPLC-UV (API Matrix)	LC-MS/MS (Plasma Matrix)
Linear Range	1.0 – 100 µg/mL	1.0 – 500 ng/mL
Correlation Coefficient (R2)	> 0.999	> 0.995
Limit of Detection (LOD)	0.3 µg/mL	0.2 ng/mL
Limit of Quantification (LOQ)	1.0 µg/mL	1.0 ng/mL
Intra-day Precision (RSD)	< 1.5%	< 4.5%
Accuracy (Recovery)	98.5% – 101.2%	92.0% – 105.4%

References

- Hou, D., Fan, J., Han, L., & Zheng, F. "Determination of small halogenated carboxylic acid residues in drug substances by high performance liquid chromatography-diode array detection following derivatization with nitro-substituted phenylhydrazines." Journal of Chromatography A, 1438 (2016): 46-56. Available at:[\[Link\]](#)^[2]

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Sources

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